

Application Notes: **1-Pentadecanol-d31** for Metabolic Flux Analysis

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Compound of Interest

Compound Name: *1-Pentadecanol-d31*

Cat. No.: *B1472713*

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Introduction

1-Pentadecanol-d31 is a stable isotope-labeled fatty alcohol used as a tracer in metabolic flux analysis (MFA) to investigate fatty acid metabolism. As a deuterated analog of 1-pentadecanol, it allows for the in vivo and in vitro tracking of the metabolic fate of this odd-chain fatty alcohol. The high number of deuterium atoms provides a distinct mass shift, facilitating its detection and quantification by mass spectrometry. This enables researchers to delineate the pathways of fatty acid oxidation, esterification, and incorporation into complex lipids.

Principle of Application

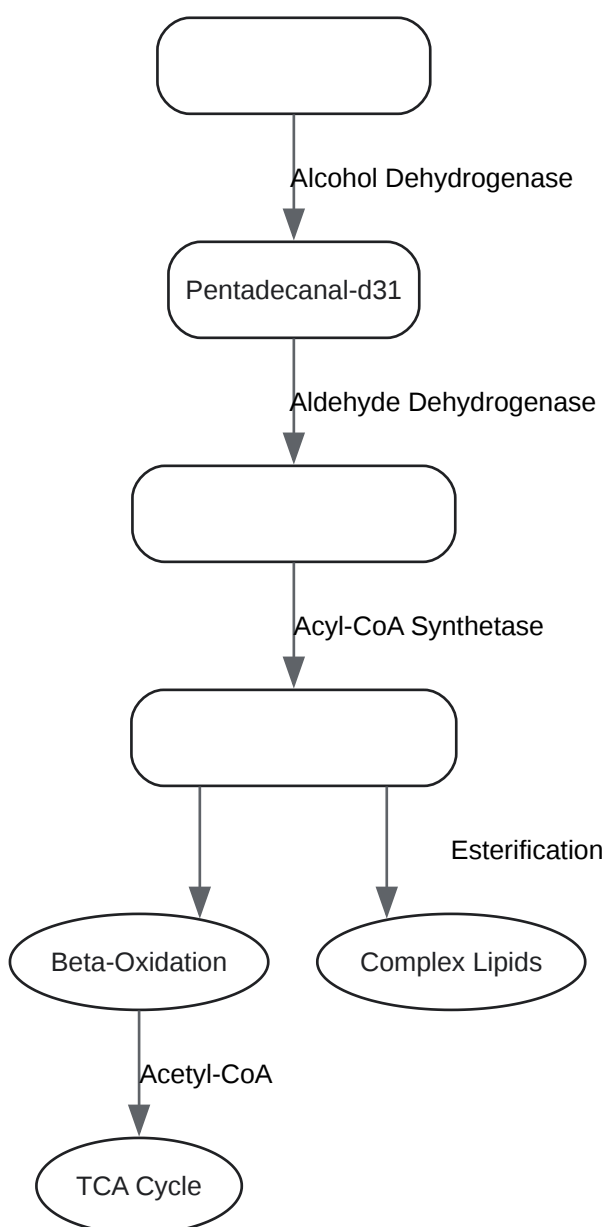
Upon administration, **1-Pentadecanol-d31** is metabolized through the fatty alcohol cycle. It is first oxidized to its corresponding aldehyde, pentadecanal-d31, and subsequently to pentadecanoic acid-d31. This newly formed labeled fatty acid then enters the cellular fatty acid pool and undergoes the same metabolic processes as its unlabeled counterpart. By measuring the isotopic enrichment of pentadecanoic acid and its downstream metabolites in various biological samples (e.g., plasma, tissues), researchers can quantify the dynamic rates of fatty acid flux, including oxidation and incorporation into triglycerides and phospholipids.

Applications in Research and Drug Development

- Studying Fatty Acid Oxidation Disorders: **1-Pentadecanol-d31** can be employed to diagnose and understand the pathophysiology of inherited disorders of fatty acid oxidation.

- **Cancer Metabolism Research:** Altered fatty acid metabolism is a hallmark of many cancers. This tracer can be used to investigate the reliance of tumor cells on fatty acid oxidation for energy and biomass production, providing potential therapeutic targets.
- **Non-alcoholic Fatty Liver Disease (NAFLD) Research:** The tracer can help elucidate the mechanisms of lipid accumulation in the liver and the progression of NAFLD.
- **Drug Development:** **1-Pentadecanol-d31** can be used to assess the effect of therapeutic agents on fatty acid metabolism.

Metabolic Pathway of 1-Pentadecanol-d31



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Caption: Metabolic conversion of **1-Pentadecanol-d31** to downstream metabolites.

Experimental Protocols

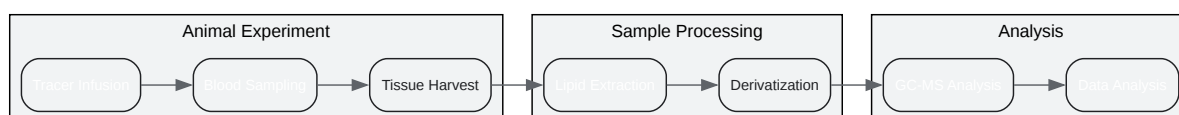
In Vivo Metabolic Flux Analysis in a Rodent Model

This protocol describes an in vivo experiment to measure the flux of pentadecanoic acid in a rodent model using a continuous infusion of **1-Pentadecanol-d31**.

Materials:

- **1-Pentadecanol-d31** (isotopic purity > 98%)
- Vehicle for tracer administration (e.g., sterile saline with 0.1% BSA)
- Anesthesia (e.g., isoflurane)
- Infusion pump and catheters
- Blood collection tubes (with anticoagulant)
- Tissue collection tools
- Internal standards for mass spectrometry (e.g., ^{13}C -labeled pentadecanoic acid)
- Solvents for extraction (e.g., chloroform, methanol, isooctane)
- Derivatization agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide - BSTFA)

Experimental Workflow:



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